

Commercial Suppliers and Technical Guide for (R)-3-Aminopiperidine Dihydrochloride

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Compound of Interest

Compound Name: (R)-Piperidin-3-amine
hydrochloride

Cat. No.: B1498250

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

(R)-3-Aminopiperidine dihydrochloride is a critical chiral building block in modern pharmaceutical synthesis, particularly in the development of dipeptidyl peptidase-4 (DPP-4) inhibitors for the treatment of type 2 diabetes.^[1] Its stereospecificity is paramount for the biological activity of the final active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of commercial suppliers, technical data, and key applications of this important intermediate.

Commercial Suppliers and Product Specifications

A number of chemical suppliers offer (R)-3-aminopiperidine dihydrochloride, with varying purity levels and in different quantities. The following tables summarize the publicly available data from several prominent suppliers to facilitate comparison.

Table 1: General Supplier Information

Supplier	Product Name	CAS Number
Sigma-Aldrich	(R)-(-)-3-Aminopiperidine dihydrochloride	334618-23-4
TCI Chemicals	(R)-(-)-3-Aminopiperidine Dihydrochloride	334618-23-4
ChemScene	(R)-3-Aminopiperidine dihydrochloride	334618-23-4[2]
LGC Standards	(R)-3-Aminopiperidine Dihydrochloride	334618-23-4[3][4]
BioCrick	3-Aminopiperidine dihydrochloride	334618-23-4[5]
Chemsrc	(R)-3-Aminopiperidine dihydrochloride	334618-23-4[6]

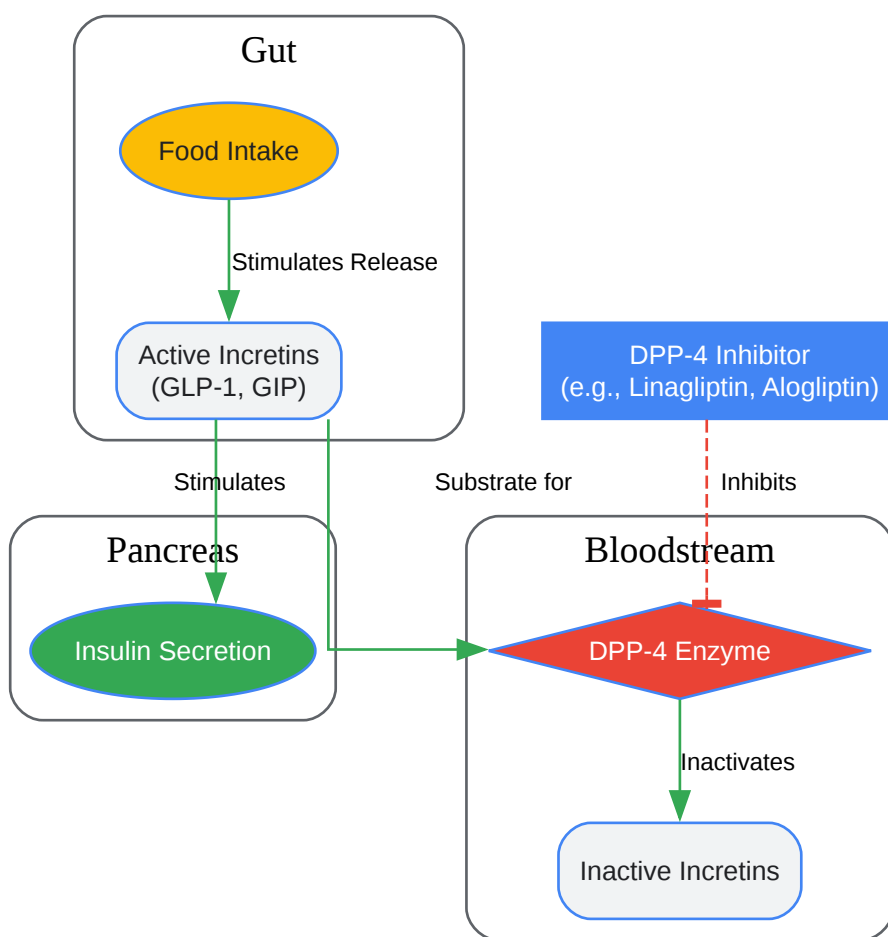
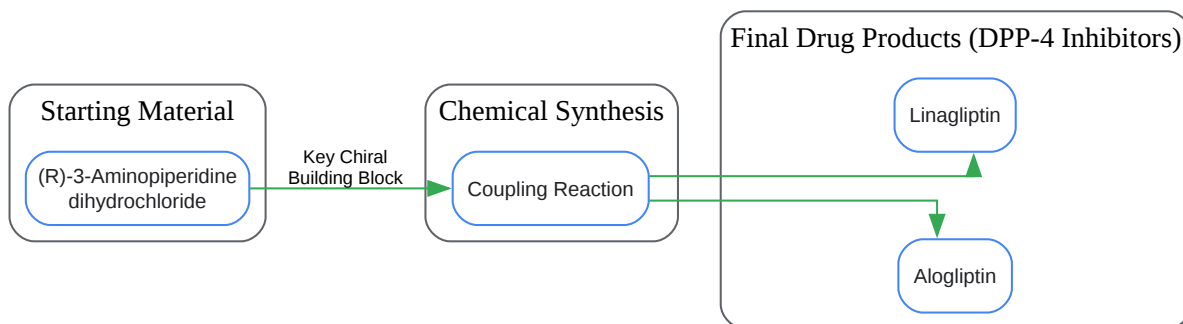
Table 2: Technical Specifications from Suppliers

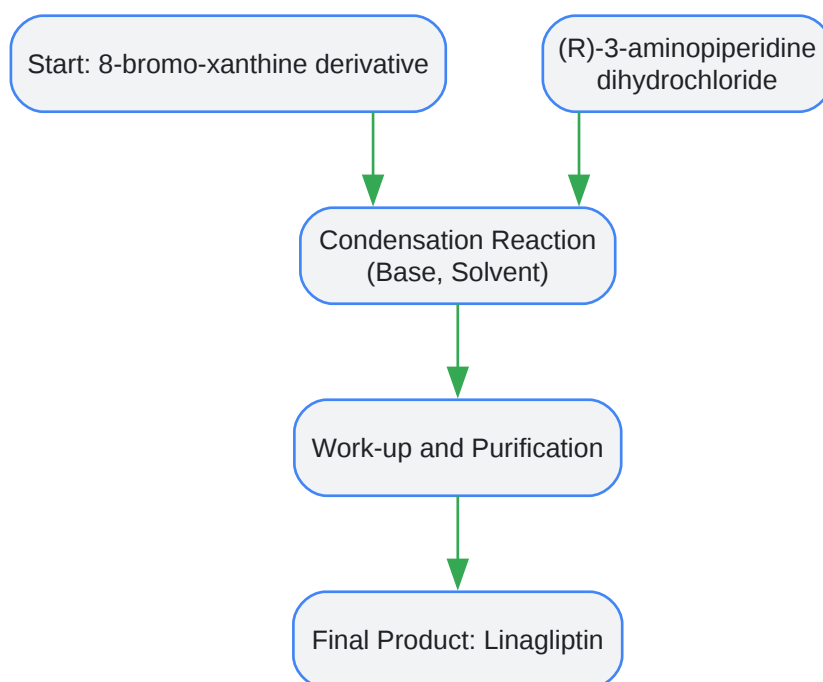
Supplier	Purity	Optical Purity (e.e.)	Appearance	Melting Point (°C)
Sigma-Aldrich	≥98.0% (GC)	95:5 enantiomeric ratio (GC)	Solid	190-195
TCI Chemicals	>97.0% (T)	---	White to Light yellow powder to crystal	206.0 to 210.0
ChemScene	≥95%[2]	---	---	---
BioCrick	>98%[5]	---	---	---
Chemsrc	97.0%[6]	---	---	205-209[6]

Note: "---" indicates data not readily available on the supplier's public-facing materials. Researchers should request a Certificate of Analysis (CoA) for detailed, lot-specific information.

The Role of (R)-3-Aminopiperidine Dihydrochloride in Drug Synthesis

(R)-3-Aminopiperidine dihydrochloride is a key chiral intermediate in the synthesis of several DPP-4 inhibitors.^[1] The (R)-configuration of the amino group on the piperidine ring is crucial for the inhibitor's ability to bind to the active site of the DPP-4 enzyme.





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